

Preclinical Safety Profile of ASP-4058: An In-Depth Technical Guide

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Compound of Interest

Compound Name: ASP-4058

Cat. No.: B1667635

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Introduction

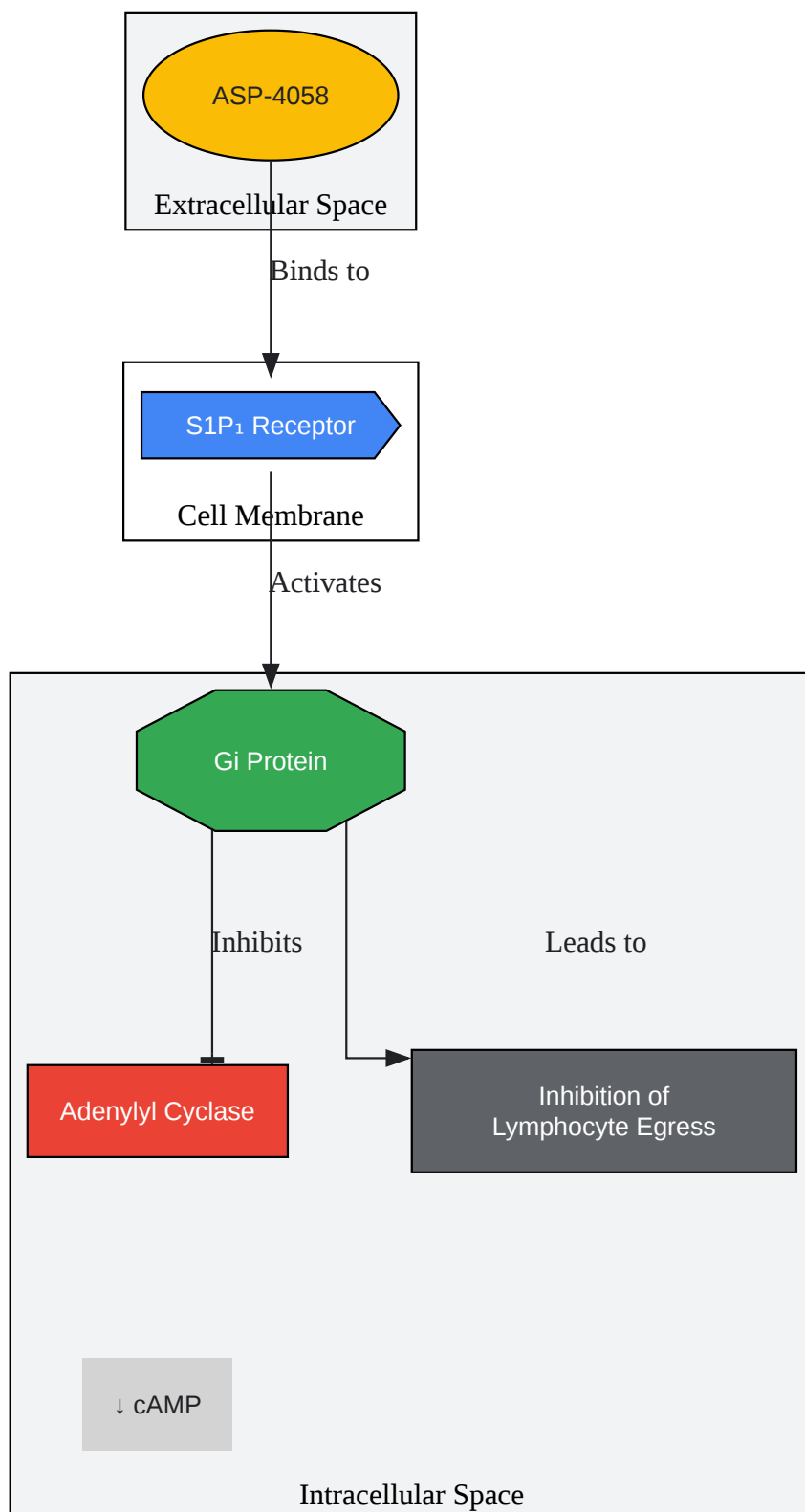
ASP-4058 is a novel small molecule that acts as a potent and selective agonist for the sphingosine 1-phosphate (S1P) receptors 1 and 5 (S1P₁ and S1P₅).^[1] This selectivity profile suggests its potential therapeutic utility in autoimmune diseases, such as multiple sclerosis, by modulating lymphocyte trafficking. This technical guide provides a comprehensive overview of the preliminary toxicity studies of **ASP-4058**, focusing on data presentation, detailed experimental protocols, and visualization of its mechanism of action. The information presented here is synthesized from available preclinical data to aid researchers and drug development professionals in understanding the safety profile of this compound.

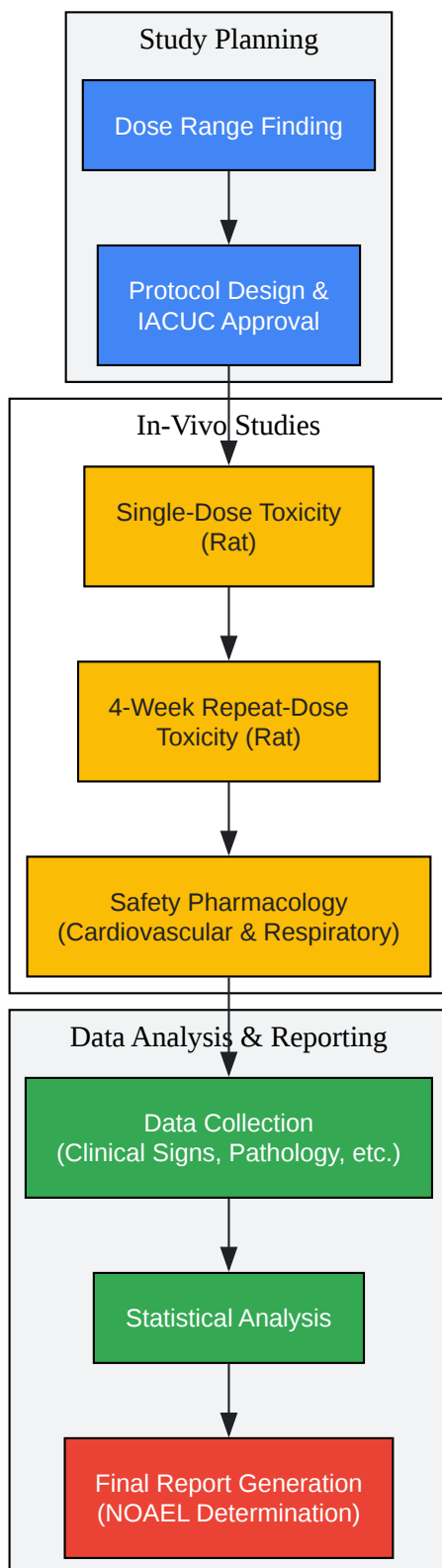
Core Mechanism of Action

ASP-4058 exerts its pharmacological effect by binding to and activating S1P₁ and S1P₅ receptors. The binding to S1P₁ receptors on lymphocytes prevents their egress from lymph nodes, thereby reducing the number of circulating lymphocytes that can infiltrate the central nervous system and contribute to inflammation in autoimmune conditions. The engagement of S1P₅ receptors may also contribute to its therapeutic effects.

Signaling Pathway

The following diagram illustrates the signaling pathway initiated by **ASP-4058** binding to the S1P₁ receptor on a lymphocyte.





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References

- 1. medkoo.com [medkoo.com]
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